

4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid chemical properties

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Compound of Interest

Compound Name: 4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid

Cat. No.: B1297098

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An In-depth Technical Guide to 4-Chloro-1-methyl-1H-pyrazole-3-carboxylic Acid

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and safety information for **4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid**, a key intermediate in the synthesis of various agrochemicals.

Core Chemical Properties

4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid is a white solid organic compound.^[1] It is recognized primarily for its role as a pesticide intermediate, particularly in the synthesis of pyrazole acid pesticides such as azoxystrobin.^[1] The compound is soluble in a variety of organic solvents, including ethanol and dichloromethane.^[1]

Physicochemical Data

The following tables summarize the key quantitative properties of this compound.

Table 1: Identifiers and Molecular Characteristics

Property	Value
CAS Number	84547-85-3 ^[1]
Molecular Formula	C ₅ H ₅ ClN ₂ O ₂ ^[1]

| Molar Mass | 160.56 g/mol [1] |

Table 2: Physical and Thermal Properties

Property	Value
Melting Point	219-221 °C (in acetic acid)[1]
Boiling Point	327.0 ± 22.0 °C (Predicted)[1]
Density	1.56 ± 0.1 g/cm³ (Predicted)[1]
Flash Point	151.6 °C[1]
Vapor Pressure	8.41E-05 mmHg at 25 °C[1]

| Refractive Index | 1.62[1] |

Synthesis Protocol

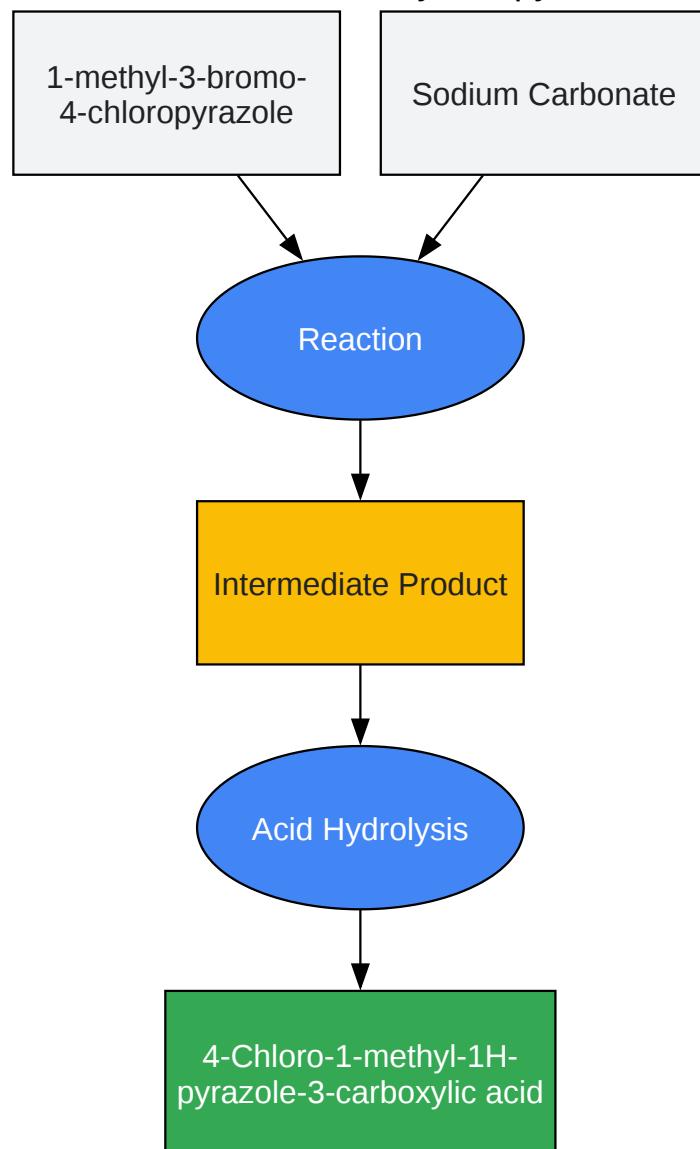
The primary method for synthesizing **4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid** involves a two-step process starting from 1-methyl-3-bromo-4-chloropyrazole.

Experimental Methodology

- Reaction: The initial step involves the reaction of 1-methyl-3-bromo-4-chloropyrazole with sodium carbonate.[1]
- Hydrolysis: Following the initial reaction, an acid hydrolysis step is performed to generate the final carboxylic acid product.[1]

Below is a workflow diagram illustrating the synthesis process.

Synthesis Workflow of 4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid

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Caption: General synthesis pathway for the target compound.

Safety and Handling

Under standard conditions, **4-Chloro-1-methyl-1H-pyrazole-3-carboxylic acid** is a stable compound.[1] However, appropriate safety precautions are necessary during handling to minimize risk.

Recommended Safety Measures:

- Personal Protective Equipment (PPE): Always wear protective gloves, safety goggles, and appropriate protective clothing when handling the compound.[1]
- Avoid Contact: Prevent inhalation, ingestion, or direct skin contact.[1]
- First Aid: In case of accidental contact, rinse the affected area immediately with copious amounts of water and seek prompt medical attention.[1]

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References

- 1. chembk.com [chembk.com]
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